

Physical and chemical properties of Bis(2-Methoxyethyl)amine

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Compound of Interest

Compound Name: Bis(2-Methoxyethyl)amine

Cat. No.: B057041

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An In-depth Technical Guide to **Bis(2-Methoxyethyl)amine**

Introduction

Bis(2-methoxyethyl)amine, also known as 2,2'-dimethoxydiethylamine, is a secondary amine characterized by the presence of two methoxyethyl groups attached to a central nitrogen atom. Its unique structural features, combining the basicity of an amine with the chelating potential of ether linkages, make it a versatile compound in various chemical applications. This guide provides a comprehensive overview of its physical and chemical properties, reactivity, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Bis(2-methoxyethyl)amine is a colorless to pale yellow liquid with a distinct, strong odor.^{[1][2]} It is highly soluble in water.^[2] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Colorless to light orange/yellow clear liquid	[1][2]
Molecular Formula	C6H15NO2	[3]
Molecular Weight	133.19 g/mol	[3]
Density	0.902 g/mL at 25 °C	[3][4]
Boiling Point	170-172 °C	[3][4]
Melting Point	< -60 °C	[1][3]
Flash Point	58 °C (136.4 °F) - closed cup	
Refractive Index (n _{20/D})	1.419	[3][4]
pKa	8.67 ± 0.19 (Predicted)	[2]
Water Solubility	872 g/L at 25 °C (Highly soluble)	[2]

Table 2: Identifiers

Identifier	Value	Source(s)
CAS Number	111-95-5	[1][3]
EINECS Number	203-923-9	[1][3]
Beilstein/REAXYS	1736313	[1][3]
PubChem Substance ID	24891705	[1]
InChI Key	IBZKBSXREAQDTO-UHFFFAOYSA-N	
Canonical SMILES	COCCNCCOC	[2]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **Bis(2-methoxyethyl)amine**.

Table 3: Spectroscopic Information

Technique	Key Features
^1H NMR	The proton NMR spectrum would show signals corresponding to the methoxy protons ($\text{CH}_3\text{O}-$), the methylene protons adjacent to the oxygen atoms ($-\text{OCH}_2-$), and the methylene protons adjacent to the nitrogen atom ($-\text{NCH}_2-$). The N-H proton signal is also present. [5]
^{13}C NMR	The carbon NMR spectrum would display distinct peaks for the methoxy carbon, the carbon adjacent to the oxygen, and the carbon adjacent to the nitrogen. [5]
IR Spectroscopy	The infrared spectrum of a secondary amine like Bis(2-methoxyethyl)amine typically shows a single N-H stretching absorption band in the region of $3300\text{-}3500\text{ cm}^{-1}$. [5] C-N stretching absorptions are expected in the $1000\text{ to }1250\text{ cm}^{-1}$ range for aliphatic amines. [5]
Mass Spectrometry	In mass spectrometry, amines often undergo alpha-cleavage. The molecular ion peak for a compound with one nitrogen atom, like this one, will be an odd number according to the nitrogen rule. [5]

Note: Specific spectral data can be found on platforms like ChemicalBook and SpectraBase.[\[6\]](#)
[\[7\]](#)

Reactivity and Stability

Chemical Stability: **Bis(2-methoxyethyl)amine** is chemically stable under standard ambient conditions at room temperature.[\[8\]](#)[\[9\]](#)

Reactivity and Incompatible Materials:

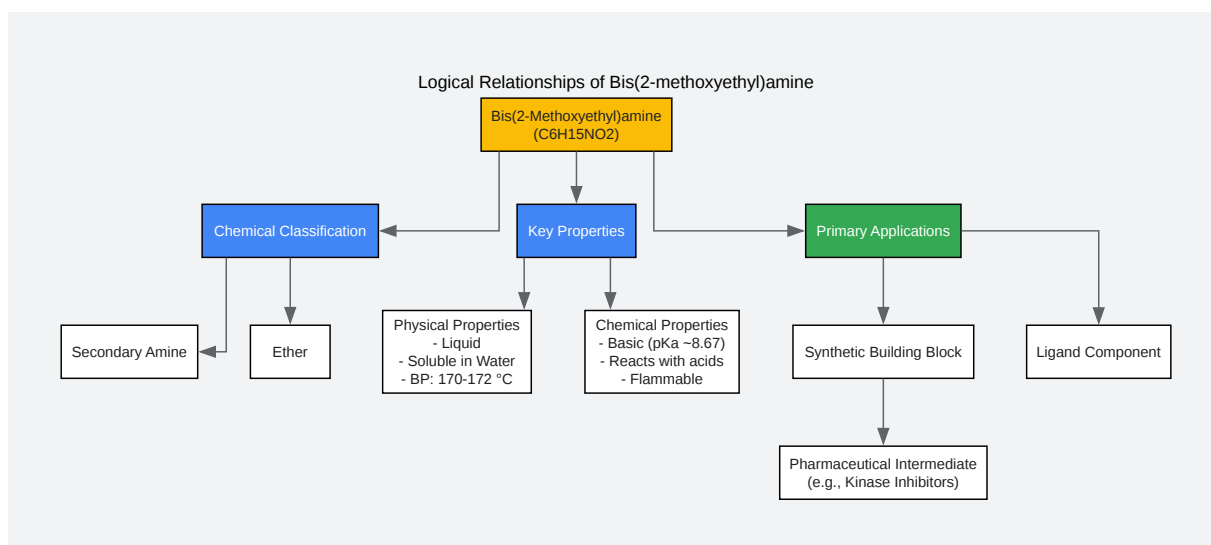
- Acids and Oxidizing Agents: It should be stored separately from strong acids and oxidizing agents, as it can react with them.[\[1\]](#)
- Air: Contact with air should be avoided.[\[1\]](#)
- Heat: The compound should be protected from heat, sparks, open flames, and direct sunlight.[\[1\]](#)[\[8\]](#)[\[9\]](#) Vapor/air mixtures can be explosive upon intense warming.[\[8\]](#)[\[9\]](#)

Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) can be formed.[\[8\]](#)[\[9\]](#)

Applications in Research and Drug Development

Bis(2-methoxyethyl)amine serves as a key reactant and building block in organic synthesis, including applications relevant to pharmaceutical development.

- Synthesis of Kinase Inhibitors: It is used to prepare pyrido[2,3-d]pyrimidin-7-ones, which act as selective inhibitors of cyclin-dependent kinases 4 and 6 (CDK4/6), important targets in cancer therapy.[\[4\]](#)[\[10\]](#)
- CRF Receptor Antagonists: The compound is utilized in the synthesis of (pyridyl)pyrazolopyrimidines, which function as antagonists for the corticotropin-releasing factor (CRF) receptor, a target for treating stress-related disorders.[\[4\]](#)[\[10\]](#)
- Buchwald-Hartwig Amination: It can be employed as a reactant in palladium-catalyzed Buchwald-Hartwig amination reactions to synthesize various aryl amines from aryl and heteroaryl halides.
- Synthesis of α -Ketoamides: It participates in metal-free oxidative coupling reactions with methyl ketones to produce α -ketoamides.
- Ligand Synthesis: Its derivatives are explored as ligands for transition-metal complexes used in homogeneous catalysis.[\[11\]](#)



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Caption: Classification and key properties of **Bis(2-methoxyethyl)amine**.

Experimental Protocols

While detailed, step-by-step laboratory protocols are proprietary or found within specific scientific literature, the general methodology for reactions involving **Bis(2-methoxyethyl)amine** can be outlined.

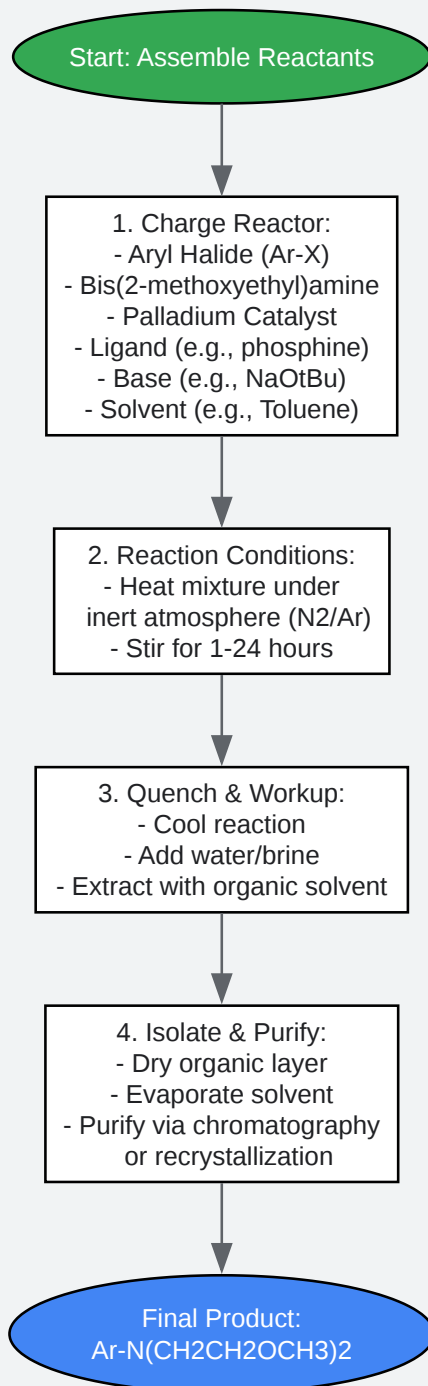
Example Protocol: Synthesis of an Amine Bis(phenol) Ligand

A common application is in the synthesis of ligands via a Mannich-type reaction. A reported example involves the reaction of 2-methoxyethylamine (a related primary amine, illustrating the principle) with a phenol and formaldehyde.^{[11][12]} The process for using **Bis(2-methoxyethyl)amine** would be analogous, starting from the secondary amine.

General Steps:

- **Reactant Charging:** A phenol derivative and an aqueous solution of formaldehyde are added to a reaction vessel containing a suitable solvent (e.g., methanol).[\[11\]](#)[\[12\]](#)
- **Amine Addition:** **Bis(2-methoxyethyl)amine** is added to the mixture.
- **Heating:** The reaction mixture is heated for a specified period (e.g., 18 hours at 343 K) to drive the condensation reaction.[\[11\]](#)[\[12\]](#)
- **Workup:** The mixture is cooled and poured into cold water.
- **Extraction:** The product is extracted from the aqueous phase using an organic solvent (e.g., ethyl acetate).[\[12\]](#)
- **Purification:** The combined organic layers are dried and concentrated. The crude product is then purified, typically using column chromatography, to yield the final ligand.[\[12\]](#)

General Workflow: Buchwald-Hartwig Amination

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Caption: General workflow for using the amine in a cross-coupling reaction.

Safety and Handling

Bis(2-methoxyethyl)amine is a hazardous chemical that requires strict safety protocols.

GHS Hazard Classification:

- Flammable Liquid (Category 3).[9]
- Acute Toxicity, Dermal (Category 4).[9]
- Skin Corrosion (Category 1B).[9]
- Serious Eye Damage (Category 1).[9]

Hazard Statements:

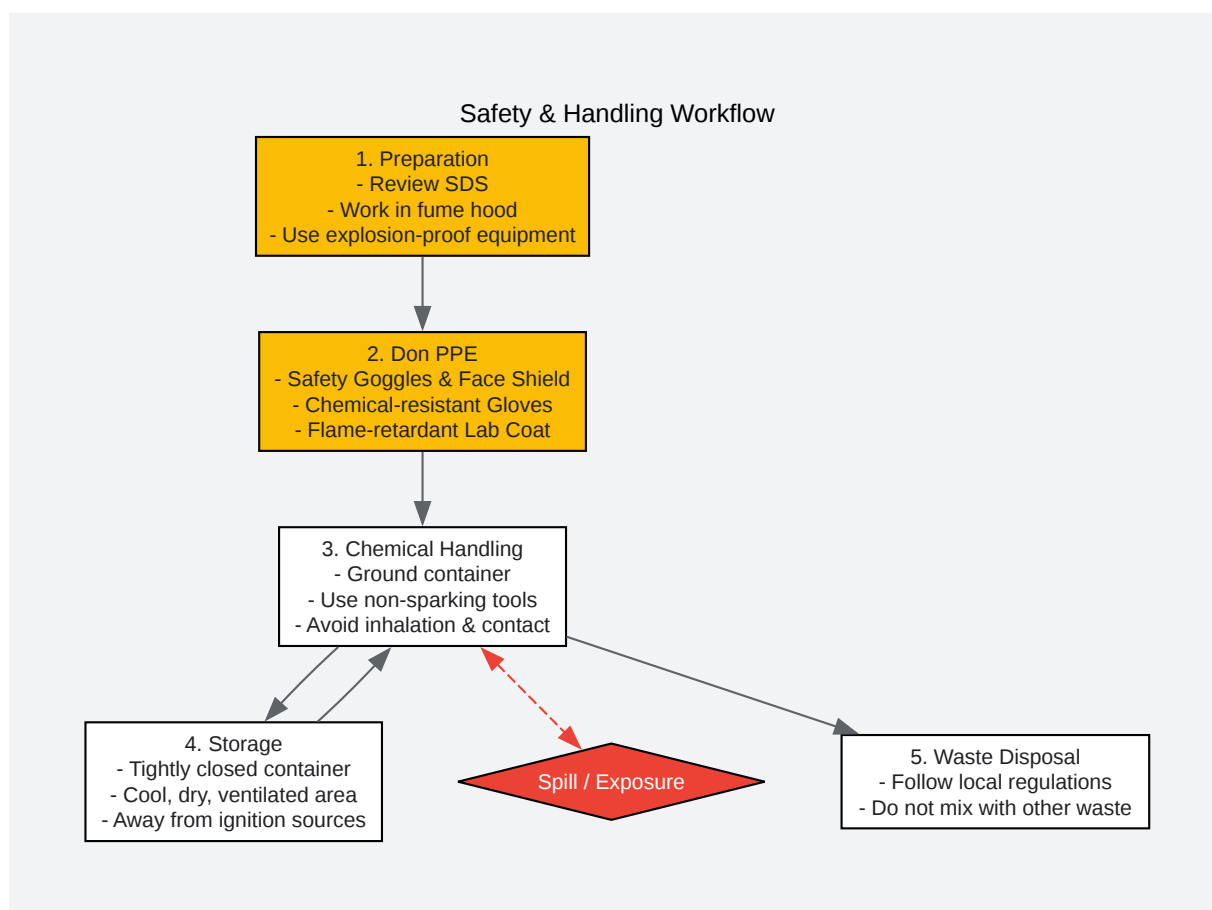
- H226: Flammable liquid and vapor.[9][13]
- H312: Harmful in contact with skin.[9]
- H314: Causes severe skin burns and eye damage.[8][9][13]

Precautionary Measures:

- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood. Use explosion-proof electrical and lighting equipment.[14][15]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (goggles and face shield).[2][8][13]
- Handling: Keep away from heat, sparks, and open flames.[8][9][13] Ground/bond container and receiving equipment to prevent static discharge.[13][14] Do not breathe mist, vapors, or spray.[8][13]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[1][8][9] Store locked up.[8][14]

First Aid:

- If Inhaled: Move person to fresh air. Immediately call a poison center or doctor.[8][14][15]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[8]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[8][13]



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Caption: A workflow outlining key safety and handling procedures.

Conclusion

Bis(2-methoxyethyl)amine is a valuable chemical reagent with a well-defined profile of physical and chemical properties. Its utility in the synthesis of complex organic molecules, particularly for pharmaceutical applications like kinase inhibitors, underscores its importance in modern research and development. However, its hazardous nature, being flammable, corrosive, and toxic, necessitates rigorous adherence to safety protocols during handling, storage, and disposal. This guide provides the core technical information required by scientists and professionals to utilize this compound effectively and safely.

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